

# Technical Support Center: Synthesis of (2-Chloro-3-nitrophenyl)methanol

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## Compound of Interest

Compound Name: (2-Chloro-3-nitrophenyl)methanol

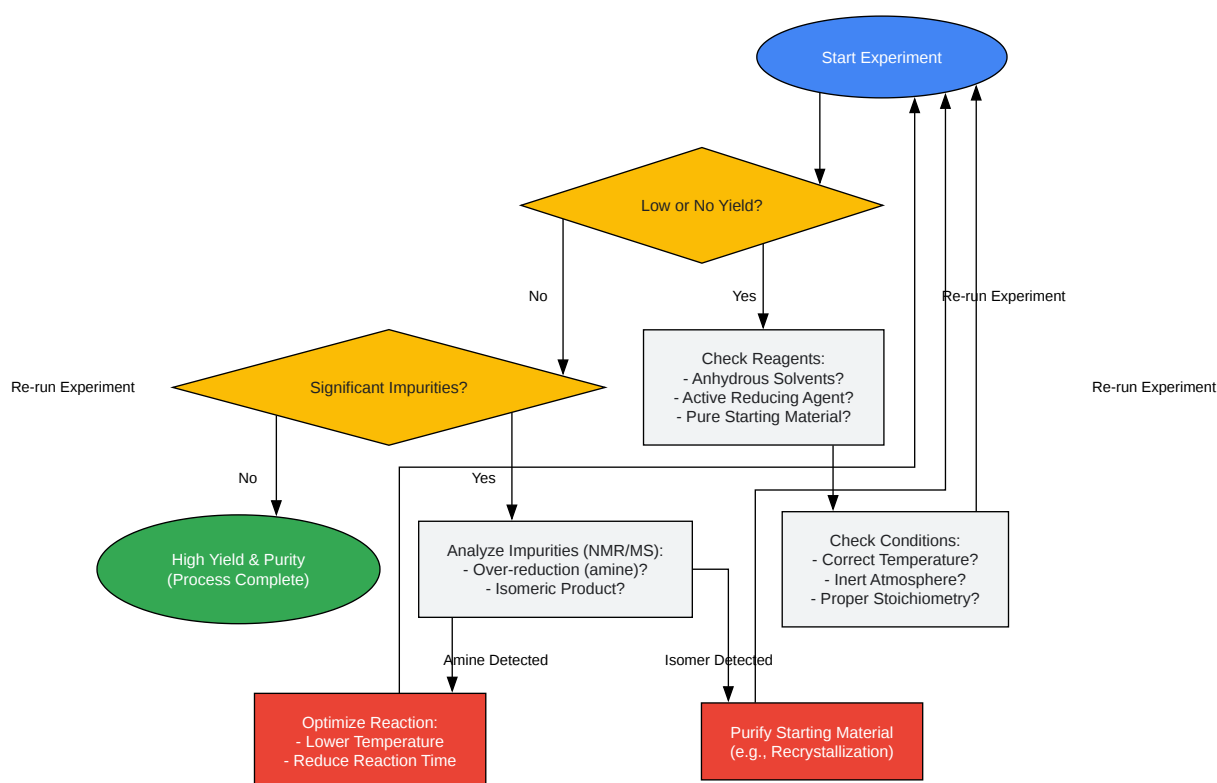
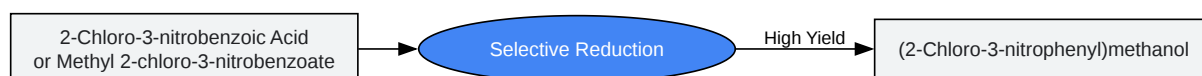
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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in improving the yield and purity of **(2-Chloro-3-nitrophenyl)methanol** synthesis.

## Synthesis Pathway Overview

The primary route for synthesizing **(2-Chloro-3-nitrophenyl)methanol** involves the selective reduction of the carboxylic acid or ester group of a 2-chloro-3-nitrobenzoic acid derivative. The choice of reducing agent is critical to prevent the simultaneous reduction of the nitro group.



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